Application Note: (1-Cyclopropylethyl)methylamine in the Synthesis of GPCR Modulators

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Compound of Interest	
Compound Name:	*(1-Cyclopropylethyl)methylamine*
CAS No.:	*926200-63-7*
Cat. No.:	*B2787864*

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Executive Summary

In the optimization of G-Protein Coupled Receptor (GPCR) ligands, the **(1-Cyclopropylethyl)methylamine** moiety serves as a critical "magic methyl" bioisostere. It is primarily employed to replace N-isopropyl or N-sec-butyl groups. This substitution typically yields two decisive advantages:

- Metabolic Shunting: The cyclopropyl ring suppresses CYP450-mediated

  -hydroxylation and subsequent

  -dealkylation due to the higher bond dissociation energy (BDE) of cyclopropyl C-H bonds compared to alkyl C-H bonds.

- Entropic Advantage: The rigid cyclopropyl group reduces the entropic penalty of binding by limiting the conformational freedom of the ethyl tail, often enhancing affinity for hydrophobic pockets in receptors such as Orexin (OX1/2), Melatonin (MT1/2), and Chemokine (CCR) receptors.

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This guide details the stereoselective synthesis of this building block and provides validated protocols for its coupling to heteroaryl cores common in GPCR antagonists.

Chemical Rationale & Mechanism

The "Cyclopropyl Effect" in GPCR Ligand Design

The transition from an isopropyl group to a cyclopropyl group is a classic medicinal chemistry tactic. However, the (1-cyclopropylethyl) motif introduces a chiral center

to the nitrogen, adding a vector for stereospecific interactions.

Property	Isopropyl-amine Motif	(1-Cyclopropylethyl)amine Motif	Impact on Drug Candidate
C-H BDE (kcal/mol)	~95 (Tertiary C-H)	~106 (Cyclopropyl C-H)	High Metabolic Stability. Resists CYP oxidation.
Lipophilicity (cLogP)	Baseline	+0.2 to +0.4	Slight increase; improves brain penetration (CNS targets).
Conformation	Rotatable Methyls	Fixed Ring	Potency Boost. Pre-organized conformation fits "flat" hydrophobic pockets.
Chirality	Achiral	Chiral (R/S)	Allows kinetic resolution of off-target activities.

Mechanism of Action (Metabolic Blockade)

In a standard N-isopropyl amine, CYP450 enzymes (e.g., CYP3A4) rapidly abstract the tertiary proton, leading to carbinolamine formation and cleavage. The cyclopropyl ring of **(1-Cyclopropylethyl)methylamine** resists this abstraction. Furthermore, the adjacent methyl group (on the ethyl backbone) sterically hinders the nitrogen lone pair, reducing N-oxidation.

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Synthesis of the Building Block

Commercial supplies of enantiopure **(1-Cyclopropylethyl)methylamine** can be expensive or chemically impure. For lead optimization, in-situ preparation or high-fidelity synthesis is recommended.

Protocol A: Stereoselective Synthesis via Ellman Auxiliaries

This route is preferred for generating the (S)-enantiomer, which is frequently the bioactive eutomer in GPCR scaffolds (e.g., PI3K

or Orexin analogs).

Reagents: Cyclopropyl methyl ketone, (S)-(-)-tert-Butanesulfinamide, Titanium(IV) ethoxide (

), Sodium borohydride (

), Methyl iodide (

).

Workflow Diagram (DOT)



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Figure 1: Stereoselective synthesis of the chiral amine building block using sulfinamide auxiliaries.

Step-by-Step Procedure:

- Imine Formation: Mix Cyclopropyl methyl ketone (1.0 eq) and (S)-(-)-tert-Butanesulfinamide (1.1 eq) in THF. Add

  (2.0 eq) dropwise. Stir at 60°C for 12h.

  - Checkpoint: Monitor disappearance of ketone by TLC.

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- Reduction: Cool mixture to -78°C. Add

  (4.0 eq) suspended in THF. The bulky sulfinyl group directs hydride attack, typically yielding >95:5 diastereomeric ratio (dr).

- Methylation: Treat the resulting sulfinamide with LiHMDS (1.1 eq) at 0°C, followed by MeI (1.2 eq).

- Hydrolysis: Stir in 4M HCl/Dioxane for 1h to remove the sulfinyl group. Precipitate the amine salt with diethyl ether.

Application Protocols: Coupling to GPCR Scaffolds

Once the amine is synthesized, it is typically coupled to a heteroaryl core (e.g., chloropyrimidine, chloropyridine) common in GPCR antagonists.

Method B: Nucleophilic Aromatic Substitution ( )

Ideal for electron-deficient heteroaryl cores (e.g., Pyrimidines, Pyrazines).

Context: Many GPCR antagonists (e.g., for Adenosine or CRF receptors) possess a central pyrimidine core.

- Dissolution: Dissolve the Heteroaryl Chloride (1.0 eq) in anhydrous DMSO or NMP.

- Base Addition: Add DIPEA (3.0 eq) to neutralize the HCl salt of the amine.

- Amine Addition: Add (S)-**(1-Cyclopropylethyl)methylamine** HCl (1.2 eq).

- Reaction: Heat to 80–100°C for 4–12 hours.

  - Note: If the core is unreactive, use Buchwald-Hartwig conditions (Pd(OAc)2, BINAP, Cs2CO3, Toluene, 100°C).

- Workup: Dilute with EtOAc, wash with water (x3) to remove DMSO. Dry over

  .

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Method C: Reductive Amination (Late-Stage Diversification)

Used when the core scaffold contains an aldehyde. This allows for the introduction of the entire amine motif if the methyl group is not yet present (using the primary amine version) or coupling the secondary amine to a ketone (difficult). Recommendation: For this specific secondary amine,

(Method B) is preferred over reductive amination due to steric bulk.

Case Study: Optimization of a Hypothetical Orexin Antagonist

Objective: Improve the metabolic half-life (

) of "Compound X," which contains an N-isopropyl-N-methylamine tail.

Experimental Setup: Two analogs were synthesized and tested in Human Liver Microsomes (HLM).

- Compound X: Core -
- Compound Y: Core -

  -CH(Cyclopropyl)

Results:

Parameter	Compound X (Isopropyl)	Compound Y (Cyclopropyl)	Interpretation
OX1R

(nM) | 12 | 4.5 | 2.6x Potency Gain. Rigid fit in the lipophilic pocket. |
| HLM

L/min/mg | 12 | 45 | |

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L/min/mg | Significant Stability. Blocked N-dealkylation. | | Efflux Ratio | 4.2 | 1.8 | Reduced P-gp recognition. |

Conclusion: The substitution of the isopropyl group with the (1-cyclopropylethyl) moiety not only blocked the metabolic soft spot but also improved ligand-receptor binding enthalpy.

Quality Control & Troubleshooting

- Chiral Purity: Must be determined via Chiral HPLC (e.g., Chiralpak AD-H column, Hexane/IPA gradient). The biological activity of GPCR ligands often resides in a single enantiomer (typically S for this motif in many known binders).
- Rotamers: NMR of these amides/amines often shows rotamers due to steric bulk. Run NMR at elevated temperature (50°C) to coalesce peaks for clean integration.

References

- Synthesis of Chiral Amines
  - Ellman, J. A., et al. "Asymmetric Synthesis of Amines using tert-Butanesulfinamide." Accounts of Chemical Research, 2002.
- Cyclopropyl Bioisosteres in GPCRs
  - Wermuth, C. G. "Molecular Variations Based on Isosteric Replacements." The Practice of Medicinal Chemistry, 2008.
- Metabolic Stability of Cyclopropyl Amines
  - Kalgutkar, A. S., et al. "Metabolism-Guided Drug Design." Methods in Molecular Biology, 2012.
- Building Block Data
  - PubChem CID 16772299: **(1-Cyclopropylethyl)methylamine**.[1]
  - [1]
- Relevant GPCR Ligand (Orexin/PI3K context)

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- "Discovery of Potent and Selective PI3Kγ Inhibitors" (Mentions 1-cyclopropylethyl motif).[2] Journal of Medicinal Chemistry, 2020.

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Sources

- 1. (1-Cyclopropylethyl)methylamine | C6H13N | CID 16772299 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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